

Application Notes and Protocols for MTPPA In Vitro Cell-Based Assays

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Compound of Interest

Compound Name: MTPPA

Cat. No.: B1254727

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Introduction

MTPPA (4-methyl-N-(4-(4-methylpiperazin-1-yl)phenyl)-3-(1H-pyrazolo[3,4-b]pyridin-5-yl)pyrimidin-2-amine) is a novel synthetic compound featuring a pyrazolo[3,4-b]pyridine pyrimidine core. This structural motif is prevalent in a class of molecules known for their potent inhibitory activity against various protein kinases.^{[1][2][3]} Kinase inhibitors have emerged as a crucial class of therapeutics, particularly in oncology, by targeting signaling pathways that are often dysregulated in cancer. These application notes provide detailed protocols for a panel of in vitro cell-based assays to characterize the biological activity of **MTPPA**, focusing on its potential as an anticancer agent. The proposed mechanism of action involves the inhibition of key kinases within cellular signaling pathways, such as the PI3K/Akt/mTOR pathway, which is a central regulator of cell growth, proliferation, and survival.^{[4][5][6][7][8]}

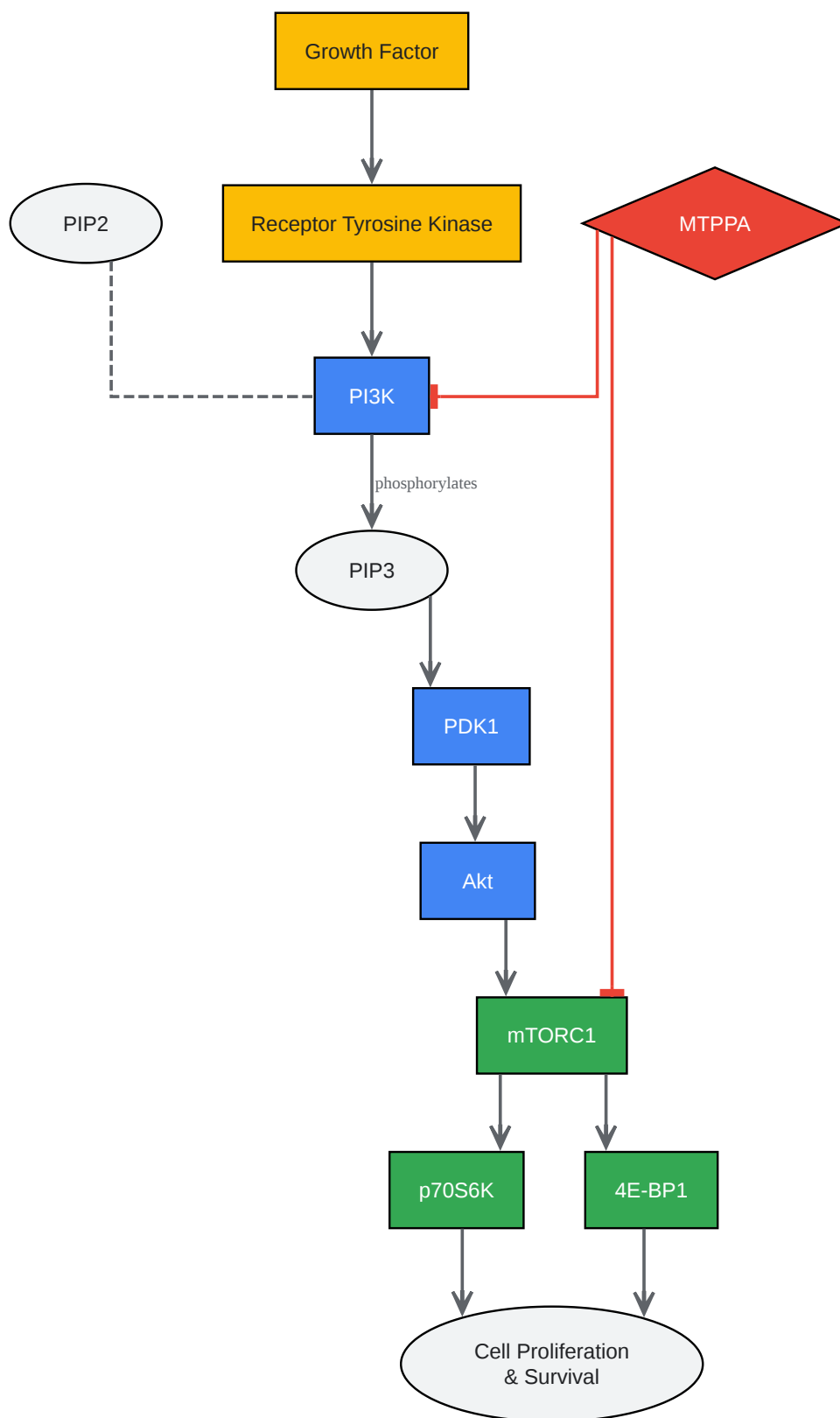
Data Presentation: In Vitro Efficacy of MTPPA

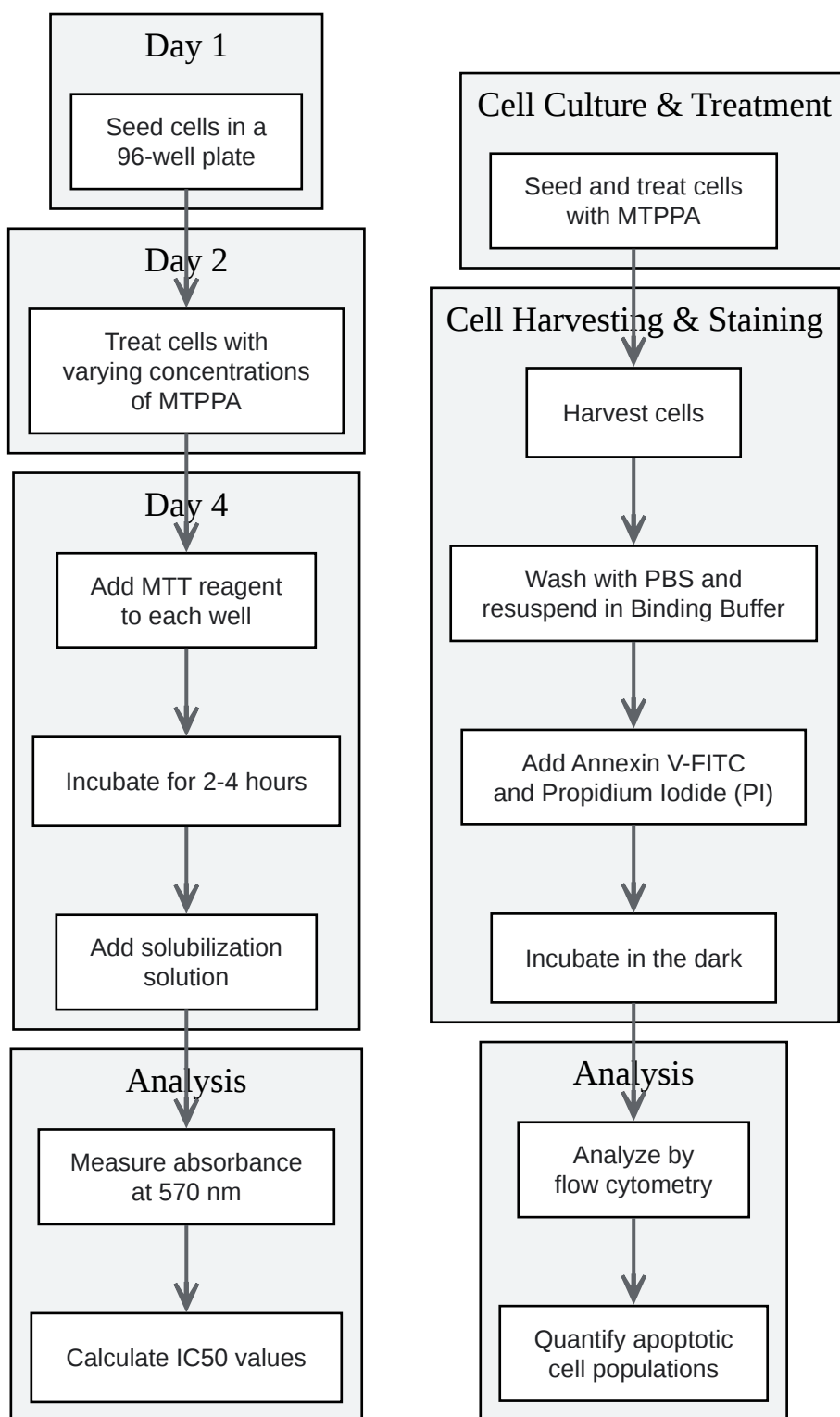
The following table summarizes representative quantitative data for **MTPPA** across various in vitro assays. Note: The data presented here are for illustrative purposes to demonstrate the application of the described protocols.

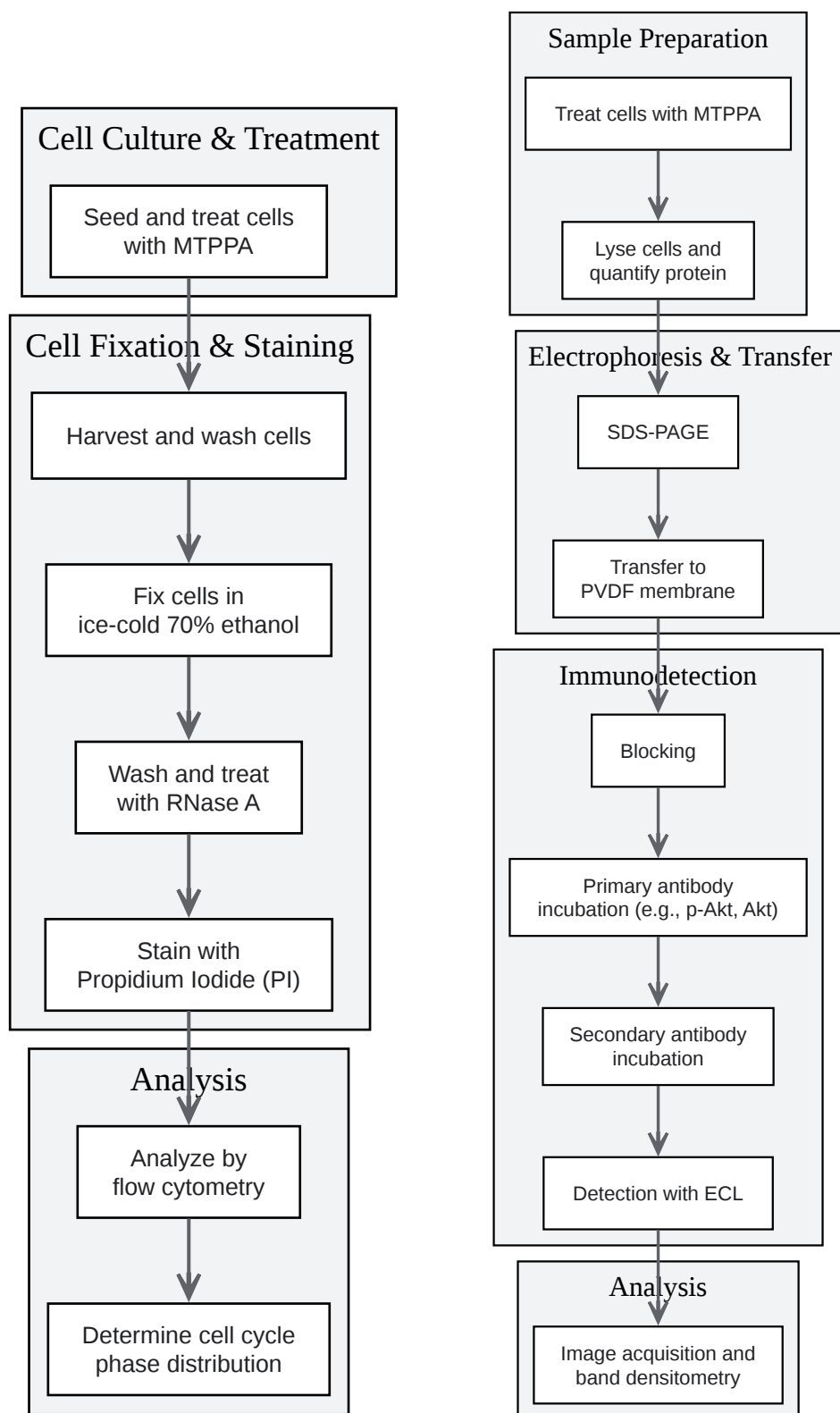
Assay Type	Cell Line	Parameter	MTPPA Value
Cell Viability	MCF-7 (Breast Cancer)	IC50	8.5 μ M
HCT116 (Colon Cancer)	IC50	12.2 μ M	
A549 (Lung Cancer)	IC50	15.7 μ M	
Apoptosis Induction	MCF-7	% Apoptotic Cells (at 10 μ M)	45%
Cell Cycle Arrest	MCF-7	% G2/M Arrest (at 10 μ M)	60%

Signaling Pathway

The diagram below illustrates the hypothesized signaling pathway affected by **MTPPA**. Based on its structural similarity to other pyrazolopyrimidine derivatives, **MTPPA** is postulated to inhibit kinases within the PI3K/Akt/mTOR signaling cascade, a critical pathway in cancer cell proliferation and survival.[\[1\]](#)[\[4\]](#)







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